

Part 1: Executive Summary & Molecular Identity[1]

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Compound of Interest

Compound Name:	3-[4-Chloro-3-(trifluoromethyl)phenyl]propanoic acid
CAS No.:	900027-15-8
Cat. No.:	B1463622

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The chemical formula $C_{10}H_8ClF_3O_2$ represents a specific class of halogenated organic compounds.[1] While multiple structural isomers exist, the most scientifically significant and industrially relevant isomer is α -Methoxy- α -(trifluoromethyl)phenylacetyl chloride, commonly known as Mosher's Acid Chloride (MTPA-Cl).[1]

This molecule is a cornerstone reagent in stereochemical analysis.[1][2] It serves as a chiral derivatizing agent used to determine the absolute configuration (R/S) of chiral alcohols and amines via Nuclear Magnetic Resonance (NMR) spectroscopy.[1][2][3][4][5] Its utility stems from the predictable magnetic anisotropy exerted by its phenyl group on the substrate's protons.[1]

Alternative Isomers: While this guide focuses on MTPA-Cl, researchers should be aware of other isomers used primarily as fluorinated building blocks in agrochemical synthesis, such as:

- 4-(2-Chloro-1,1,2-trifluoroethoxy)acetophenone: A reagent used in the synthesis of fluorinated ethers.[1]

- 2-Ethoxy-6-(trifluoromethyl)benzoyl chloride: An intermediate in pharmaceutical synthesis.[\[1\]](#)

Part 2: Structural Analysis & Properties

Molecular Architecture of MTPA-Cl

MTPA-Cl is an acyl chloride derivative of Mosher's Acid (MTPA).[\[1\]](#) Its structure is defined by a central quaternary carbon bonded to four distinct groups, rendering it chiral.[\[1\]](#)

- Phenyl Group ($-C_6H_5$): Provides the magnetic anisotropy essential for its analytical function.[\[1\]](#)
- Trifluoromethyl Group ($-CF_3$): A strong electron-withdrawing group that ensures conformational rigidity and provides a handle for ^{19}F NMR analysis.[\[1\]](#)
- Methoxy Group ($-OCH_3$): Adds steric bulk and distinct NMR signals.[\[1\]](#)
- Acyl Chloride Group ($-COCl$): The reactive site that forms esters or amides with the target substrate.[\[1\]](#)

Table 1: Physicochemical Properties of MTPA-Cl

Property	Value	Notes
IUPAC Name	α -Methoxy- α -(trifluoromethyl)phenylacetyl chloride	Common: Mosher's Acid Chloride
CAS Number	39637-99-5 (R-isomer); 20445-33-4 (S-isomer)	Often sold as specific enantiomers
Molecular Weight	252.62 g/mol	
Physical State	Clear, colorless to pale yellow liquid	Moisture sensitive
Density	~1.35 g/mL at 25 °C	
Boiling Point	213–214 °C	
Chirality	Enantiopure (R or S)	Critical for use as derivatizing agent

Part 3: Core Application – Mosher's Method

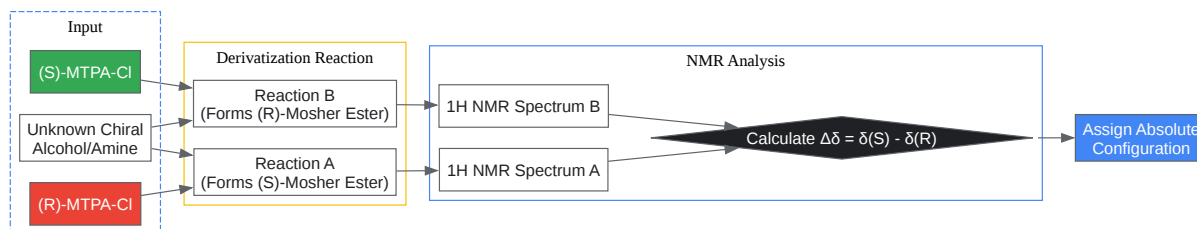
The primary application of C₁₀H₈ClF₃O₂ is the determination of absolute stereochemistry.^[1]
^[4] When MTPA-Cl reacts with a chiral alcohol or amine, it forms diastereomers.^{[1][2][3][6]}
Because the physical properties of diastereomers differ, the resulting NMR signals of the substrate's protons shift predictably based on their spatial proximity to the phenyl ring of the MTPA moiety.^[1]

Mechanism of Action

- Derivatization: The substrate (e.g., a secondary alcohol) is reacted separately with both (R)- and (S)-MTPA-Cl.^[1]
- Conformation: The resulting esters adopt a preferred conformation where the C–H bond of the chiral center, the carbonyl bond, and the trifluoromethyl group align in a specific plane (syn-periplanar).^[1]
- Shielding Effect: The phenyl ring of the MTPA group shields protons located "above" or "below" its plane.^[1] By comparing the chemical shift difference (

) of protons on either side of the chiral center, the absolute configuration can be deduced.[1]

Workflow Visualization



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Figure 1: Workflow for determining absolute configuration using Mosher's Method.[1] The substrate is reacted with both enantiomers of MTPA-Cl to generate diastereomers for comparative NMR analysis.[1][2]

Part 4: Analytical Characterization

To verify the identity of C₁₀H₈ClF₃O₂ (MTPA-Cl) or its derivatives, the following analytical signatures are used.

NMR Spectroscopy

- ¹H NMR (Chloroform-d):
 - Methoxy Group: A sharp singlet typically around 3.5 – 3.7 ppm.[1]
 - Aromatic Protons: Multiplets in the 7.3 – 7.6 ppm range (5 protons).[1]
 - Note: The absence of the carboxylic acid proton (seen in the precursor Mosher's Acid at ~10-12 ppm) confirms conversion to the acid chloride.[1]

- ^{19}F NMR:
 - Trifluoromethyl Group: A singlet typically around -71 to -72 ppm.[\[1\]](#) This signal is highly sensitive to the chiral environment, making ^{19}F NMR a powerful tool for assessing enantiomeric purity (ee%).[\[1\]](#)

Mass Spectrometry

- Molecular Ion: $[\text{M}]^+$ at m/z ~252 (for ^{35}Cl) and ~254 (for ^{37}Cl) in a 3:1 ratio, characteristic of a monochlorinated compound.[\[1\]](#)
- Fragmentation: Loss of the chlorine atom (M-35) and loss of the trifluoromethyl group are common fragmentation pathways.[\[1\]](#)

Part 5: Experimental Protocols

Synthesis of MTPA-Cl from Mosher's Acid

Rationale: MTPA-Cl is moisture sensitive and often prepared fresh or stored under inert gas.[\[1\]](#)

Reagents: (R)- or (S)-MTPA (Mosher's Acid), Thionyl Chloride (SOCl_2), Dimethylformamide (DMF - catalytic).[\[1\]](#)

- Setup: Place 1.0 equivalent of (R)-MTPA in a flame-dried round-bottom flask equipped with a reflux condenser and magnetic stir bar under Argon atmosphere.
- Addition: Add excess Thionyl Chloride (approx. 5-10 equivalents). Add 1-2 drops of dry DMF as a catalyst.[\[1\]](#)
- Reaction: Reflux the mixture at 70–80 °C for 2–3 hours. Evolution of HCl and SO_2 gas will be observed (use a scrubber).[\[1\]](#)
- Purification: Remove excess SOCl_2 via vacuum distillation.[\[1\]](#) The residue is the crude acid chloride.[\[1\]](#)
- Distillation: For high purity, distill the product (bp ~105–107 °C at 1 mmHg) using a Kugelrohr apparatus.
- Storage: Store in a sealed container under Argon at -20 °C.

Micro-Scale Derivatization Protocol

Rationale: Used for analyzing small quantities of precious natural products or drug intermediates.^[1]

- Mix: In a dry NMR tube or small vial, dissolve the substrate (1–5 mg) in dry Pyridine-d₅ (0.5 mL).
- React: Add a slight excess (1.2 eq) of (R)-MTPA-Cl.
- Incubate: Shake at room temperature for 10–30 minutes. Reaction is usually instantaneous for primary alcohols; secondary may require heating.^[1]
- Analyze: The reaction mixture can often be analyzed directly by NMR without workup, provided the excess reagent signals do not overlap with critical substrate peaks.^[1]

Part 6: Safety & Handling

Hazard Class: Corrosive (Skin Corr.^[1] 1B), Moisture Sensitive.^[1]

- Corrosivity: MTPA-Cl reacts vigorously with water and moisture on skin to produce HCl and Mosher's Acid.^[1] It causes severe skin burns and eye damage.^[1]
- Inhalation: Vapors are irritating to the respiratory tract.^[1] All manipulations must be performed in a functioning fume hood.^[1]
- Storage: Must be stored under inert atmosphere (Nitrogen or Argon) in a freezer. Degradation is indicated by the formation of white solids (Mosher's Acid) in the liquid.^[1]

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